

MeOSuc-AAPV-AMC: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: MeOSuc-AAPV-AMC

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An In-depth Examination of the Fluorogenic Substrate for Neutrophil Elastase and Proteinase 3

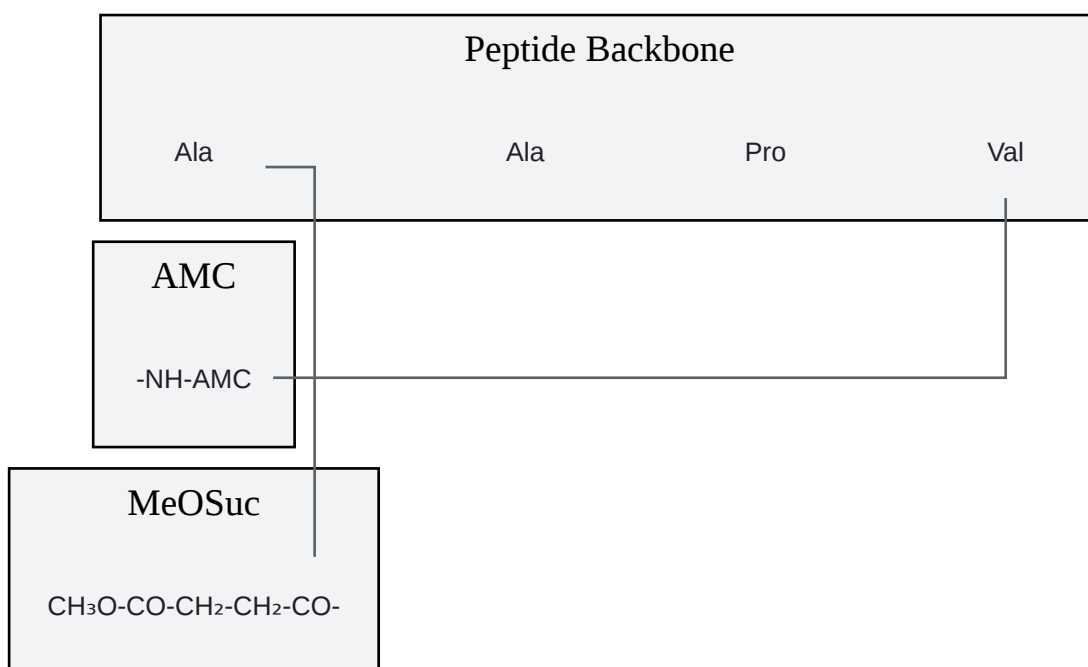
This technical guide provides a detailed overview of the chemical structure, properties, and applications of Methoxysuccinyl-Ala-Ala-Pro-Val-7-amido-4-methylcoumarin (**MeOSuc-AAPV-AMC**). Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data into a structured format, offers detailed experimental protocols, and visualizes key biological and experimental processes.

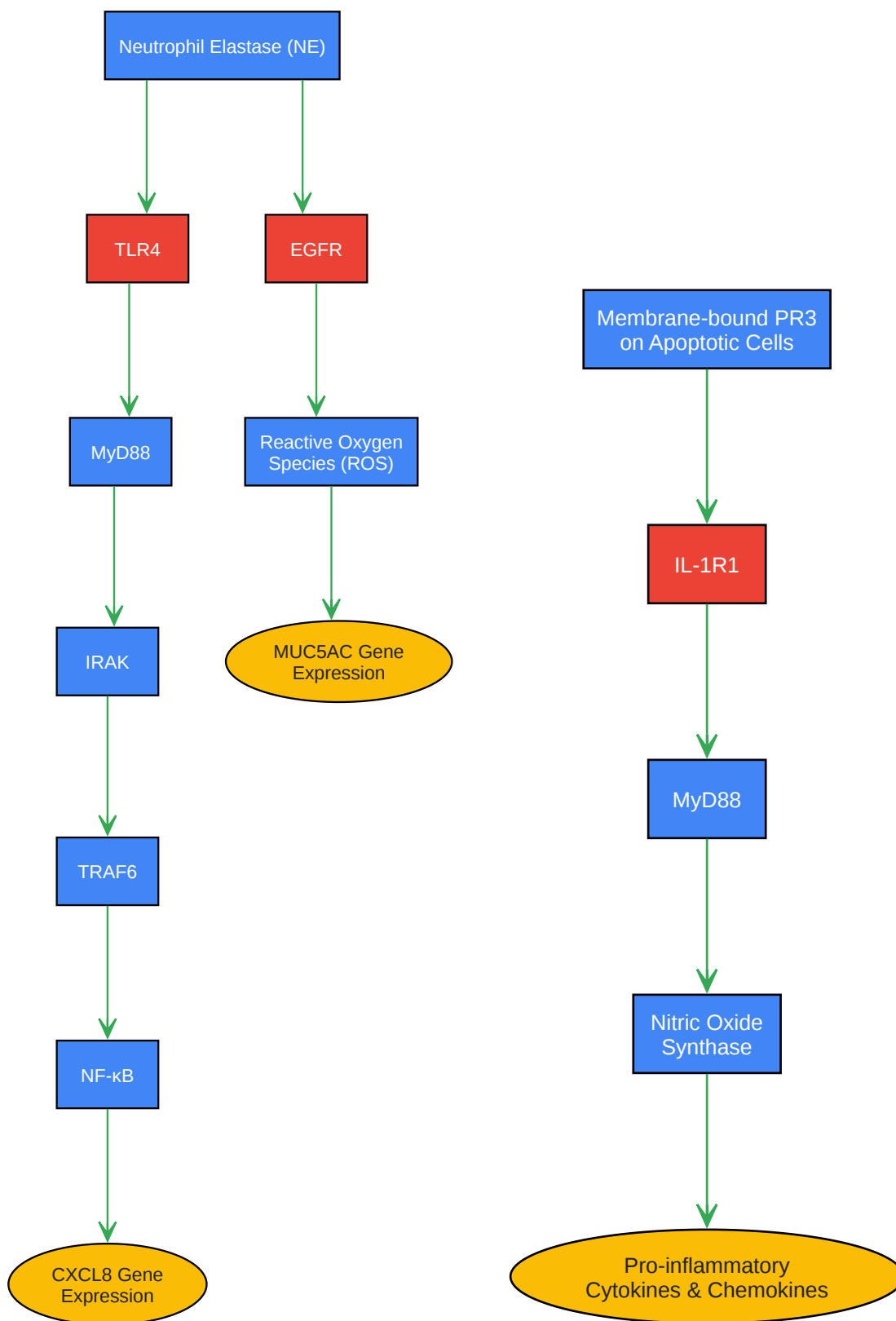
Core Chemical and Physical Properties

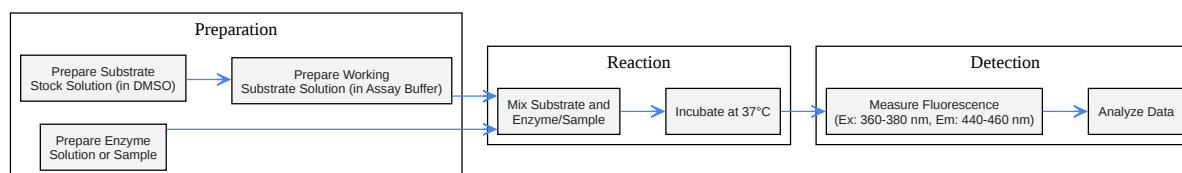
MeOSuc-AAPV-AMC is a well-established fluorogenic substrate primarily used for the detection of neutrophil elastase and proteinase 3 (also known as myeloblastin) activity.^[1] Its chemical structure consists of a tetrapeptide sequence (Ala-Ala-Pro-Val) that is specifically recognized and cleaved by these enzymes. The peptide is coupled to a methoxysuccinyl (MeOSuc) group at the N-terminus and a fluorescent 7-amino-4-methylcoumarin (AMC) group at the C-terminus.^[2]

In its intact form, the fluorescence of the AMC group is quenched. Upon enzymatic cleavage of the amide bond between the valine residue and the AMC moiety, the free AMC is released, resulting in a significant increase in fluorescence that can be monitored in real-time.^[2]

Chemical Structure







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References

- 1. Assay in Summary_ki [bdb99.ucsd.edu]
- 2. caymanchem.com [caymanchem.com]
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